

Essential Safety and Operational Guide for 4-Hydroxy-2-iodobenzaldehyde

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Compound of Interest

Compound Name: 4-Hydroxy-2-iodobenzaldehyde

Cat. No.: B1341843

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-Hydroxy-2-iodobenzaldehyde**. Adherence to these procedures is vital for ensuring personal safety and proper chemical management.

Chemical Hazard Summary

4-Hydroxy-2-iodobenzaldehyde is a chemical compound that requires careful handling due to its potential health and environmental hazards. According to safety data, it causes skin irritation, serious eye damage, and may cause respiratory irritation.^{[1][2]} It is also considered harmful to aquatic life. Therefore, appropriate personal protective equipment and handling procedures are mandatory.

Personal Protective Equipment (PPE)

The following table summarizes the necessary PPE for handling **4-Hydroxy-2-iodobenzaldehyde**. Always inspect PPE for integrity before use.^[3]

Protection Area	Required PPE	Specifications & Rationale
Eye/Face Protection	Chemical safety goggles or a face shield	Must meet ANSI Z.87.1 or European Standard EN166.[4] [5] Essential to prevent serious eye damage from dust or splashes.[6]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene) and a lab coat	Disposable nitrile gloves offer broad short-term protection.[7] Always wash hands thoroughly after handling.[2][8] A lab coat should be worn to protect clothing and skin.[7]
Respiratory Protection	Use in a well-ventilated area; respirator if needed	Operations should be conducted in a chemical fume hood or a well-ventilated area to avoid breathing dust.[2] If ventilation is inadequate, a suitable respirator is required. [7][9]
Footwear	Closed-toe shoes	Shoes must cover the entire foot to protect against spills.[7] [10]

Operational Plan: Step-by-Step Handling Protocol

Following a structured protocol minimizes risks during the handling of **4-Hydroxy-2-iodobenzaldehyde**.

1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.[4][5]
- Work in a well-ventilated area, preferably a chemical fume hood.[3]
- Don all required PPE as specified in the table above.

- Keep the container tightly closed when not in use and store it in a dry, cool place away from direct sunlight and incompatible materials like strong oxidizing agents and strong bases.^{[3][4][11]} The compound should be stored under nitrogen at 4°C for long-term stability.^[1]

2. Handling and Use:

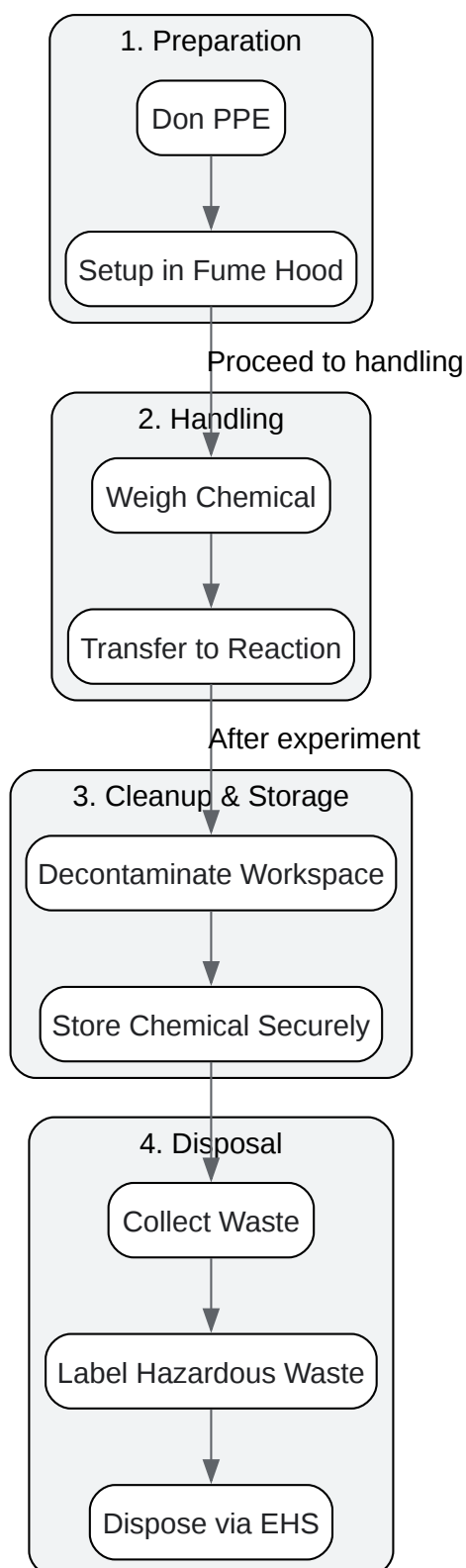
- Avoid the formation of dust during handling.^{[2][3][4]}
- Weigh and transfer the chemical carefully to prevent spills.
- Avoid contact with skin, eyes, and clothing.^{[4][6]}
- Do not eat, drink, or smoke in the handling area.^[3]

3. In Case of Exposure:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.^{[3][4]} Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water.^{[2][5]} If skin irritation persists, get medical advice.^{[3][4]}
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention if you feel unwell.^{[2][5]}
- Ingestion: Clean the mouth with water and then drink plenty of water.^{[3][4]} Do not induce vomiting. Seek medical attention.

4. Post-Handling:

- Wash hands and any exposed skin thoroughly after handling.^{[4][12]}
- Clean the work area and decontaminate any surfaces that may have come into contact with the chemical.
- Securely close the container and return it to its designated storage location.



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Caption: Experimental workflow for handling **4-Hydroxy-2-iodobenzaldehyde**.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure regulatory compliance. This material and its container must be disposed of as hazardous waste.[6]

1. Waste Collection:

- Collect excess **4-Hydroxy-2-iodobenzaldehyde** and any contaminated disposable materials (e.g., gloves, weighing paper) in a designated, compatible, and clearly labeled hazardous waste container.[4][6]
- Do not mix with other waste streams unless compatibility is confirmed.

2. Labeling:

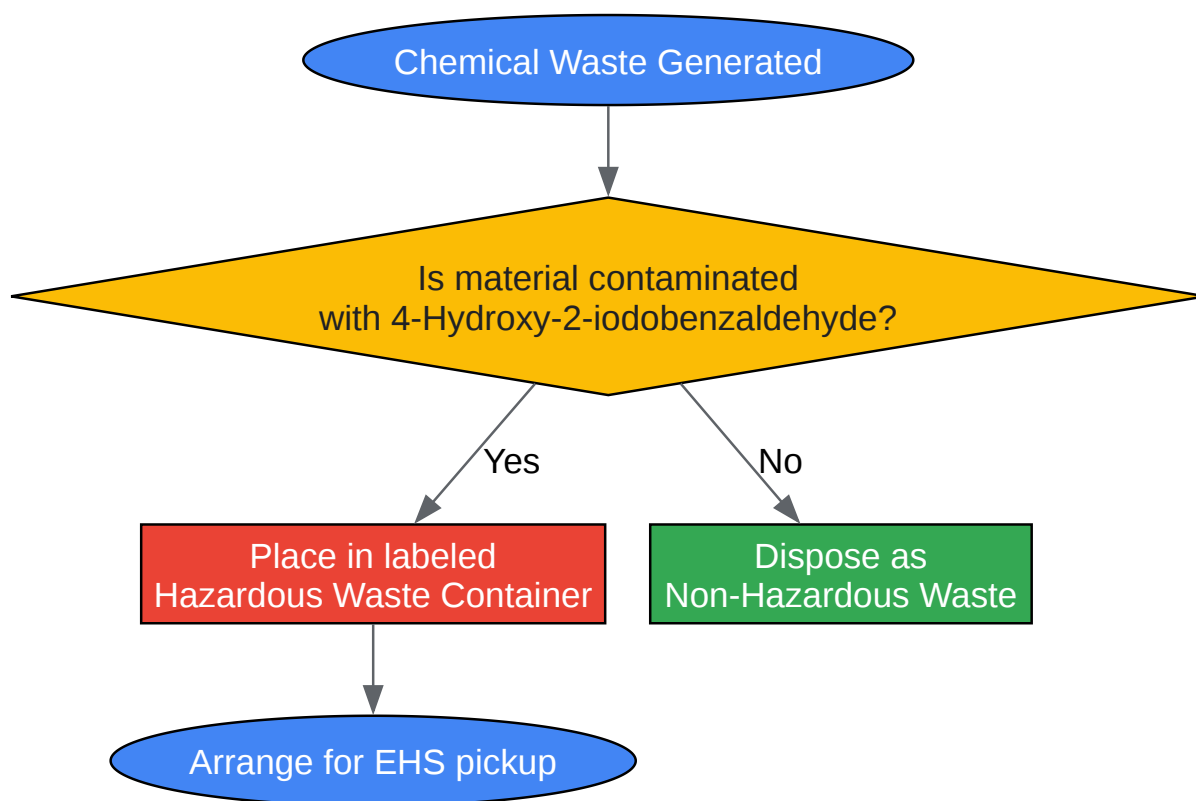
- The waste container must be labeled with "Hazardous Waste" and the full chemical name: "**4-Hydroxy-2-iodobenzaldehyde**".
- Keep the container closed except when adding waste.

3. Storage Pending Disposal:

- Store the waste container in a designated satellite accumulation area.
- Ensure the storage area is secure and away from drains.[6]

4. Final Disposal:

- Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[3]
- Do not empty the chemical or its container into drains or dispose of it with regular trash.[5][6]



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Caption: Disposal decision pathway for materials.

Summary of Key Data

Parameter	Information	Reference
GHS Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[1][2]
GHS Signal Word	Warning	[1][2]
Physical Form	Solid	[1]
Storage Temperature	4°C, protect from light, stored under nitrogen	[1]
Incompatible Materials	Strong oxidizing agents, Strong bases	[4][11]
Hazardous Combustion Products	Carbon monoxide (CO), Carbon dioxide (CO ₂), Hydrogen iodide	[5][11]

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References

- 1. 4-Hydroxy-2-iodobenzaldehyde | 90151-01-2 [sigmaaldrich.com]
- 2. westliberty.edu [westliberty.edu]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. carlroth.com [carlroth.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]

- 8. synerzine.com [synerzine.com]
- 9. hazmatschool.com [hazmatschool.com]
- 10. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 4-Hydroxy-2-iodobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1341843#personal-protective-equipment-for-handling-4-hydroxy-2-iodobenzaldehyde]

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